

Application Notes and Protocol for Dissolving GSK8612 in DMSO

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For Researchers, Scientists, and Drug Development Professionals

Introduction

GSK8612 is a potent and highly selective inhibitor of TANK-binding kinase 1 (TBK1), a key enzyme in innate immunity signaling pathways.[1][2][3] Accurate and consistent preparation of **GSK8612** solutions is critical for reliable experimental outcomes in immunology, oncology, and neuroinflammation research.[2][3] Dimethyl sulfoxide (DMSO) is the most common solvent for dissolving **GSK8612** for in vitro studies. This document provides a detailed protocol for the dissolution of **GSK8612** in DMSO, including material specifications, a step-by-step procedure, and storage recommendations.

GSK8612 and DMSO Specifications

A summary of the key chemical properties of **GSK8612** and the recommended specifications for the DMSO solvent are provided below.

Parameter	Value	Source
GSK8612 Molecular Weight	520.33 g/mol	[1][4][5]
GSK8612 Appearance	White to beige solid powder	[5]
GSK8612 Chemical Formula	C17H17BrF3N7O2S	[1][4]
Recommended DMSO Purity	≥99.5% (Anhydrous/Dry)	[6][7]



Solubility of GSK8612 in DMSO

The reported solubility of **GSK8612** in DMSO varies among suppliers. It is crucial to note that moisture absorbed by DMSO can significantly decrease the solubility of the compound.[6][7] Therefore, using fresh, anhydrous DMSO is highly recommended.

Supplier	Reported Solubility	Molar Concentration
Selleck Chemicals	100 mg/mL	192.18 mM
MedchemExpress	≥ 125 mg/mL	240.23 mM
TargetMol	34 mg/mL	65.34 mM
APEXBIO	≥ 12.78 mg/mL	N/A
Cayman Chemical	5 mg/mL	N/A
Sigma-Aldrich	2 mg/mL	N/A

Experimental Protocol for Dissolving GSK8612 in DMSO

This protocol outlines the steps to prepare a stock solution of **GSK8612** in DMSO.

Materials:

- GSK8612 powder
- Anhydrous DMSO (≥99.5% purity)
- Sterile microcentrifuge tubes or vials
- · Calibrated precision balance
- Vortex mixer
- · Water bath sonicator

Procedure:



- Equilibration: Allow the **GSK8612** vial and the anhydrous DMSO to equilibrate to room temperature before opening to prevent moisture condensation.
- Weighing: Tare a sterile, dry microcentrifuge tube on a precision balance. Carefully weigh the desired amount of GSK8612 powder into the tube.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the tube containing the
 GSK8612 powder to achieve the desired concentration.
- Dissolution:
 - Vortexing: Tightly cap the tube and vortex the solution for 1-2 minutes to facilitate dissolution.
 - Sonication: For higher concentrations or if the compound does not fully dissolve with vortexing, sonicate the solution in a water bath for 5-10 minutes.[8] Some protocols suggest that gentle heating can also aid dissolution.[7]
- Visual Inspection: Visually inspect the solution to ensure it is clear and free of any particulate matter.[5]
- Aliquoting and Storage: For long-term use, it is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

Storage and Stability

Proper storage of both the powdered compound and the DMSO stock solution is essential to maintain the integrity of **GSK8612**.

- **GSK8612** Powder: Store in a dry, dark place. For short-term storage (days to weeks), 0-4°C is suitable. For long-term storage (months to years), -20°C is recommended.[1][9]
- **GSK8612** in DMSO Solution: Store stock solutions at -20°C or -80°C.[7][8] When stored correctly, the solution is stable for at least one year.[8] Protect from light.[7]

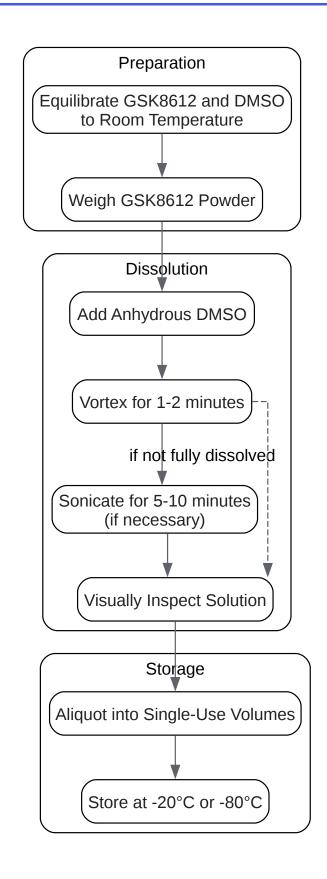
Safety Precautions



- Always handle GSK8612 and DMSO in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Consult the Safety Data Sheet (SDS) for **GSK8612** and DMSO for complete safety and handling information.

Workflow and Signaling Pathway Diagrams

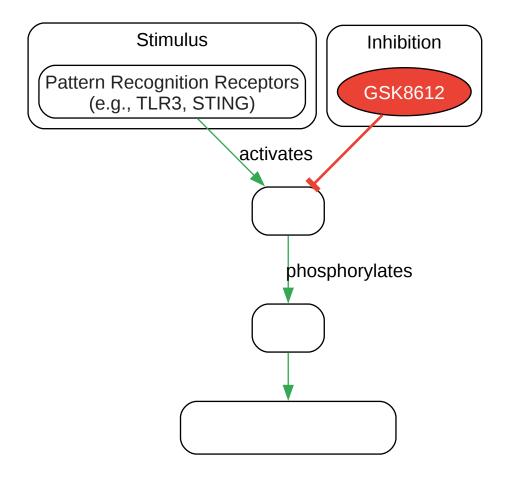




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Caption: Workflow for dissolving **GSK8612** in DMSO.





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